

In-Depth Technical Guide to the Safe Handling of Cyanomethylenetributylphosphorane

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Compound of Interest

Compound Name: Cyanomethylenetributylphosphorane

Cat. No.: B115182

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **Cyanomethylenetributylphosphorane** (also known as Tsunoda Reagent), a versatile reagent in organic synthesis, particularly in Mitsunobu and Wittig reactions. Given its hazardous properties and reactivity, strict adherence to safety protocols is paramount.

Chemical and Physical Properties

Cyanomethylenetributylphosphorane is a stabilized Wittig reagent. Key physical and chemical properties are summarized below.

Property	Value	Source(s)
CAS Number	157141-27-0	[1][2]
Molecular Formula	C ₁₄ H ₂₈ NP	[1][2]
Molecular Weight	241.35 g/mol	[1][2]
Appearance	Colorless to light yellow liquid or white solid	[3]
Boiling Point	360 °C	[3]
Density	0.921 g/mL at 25 °C	[4]
Refractive Index	n _{20/D} 1.500	[4]
Storage Temperature	2 - 8 °C	[4]

Hazard Identification and GHS Classification

Cyanomethylenetributylphosphorane is classified as a hazardous substance. The following table summarizes its GHS classification.

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	3, 4	H301: Toxic if swallowed H302: Harmful if swallowed
Acute Toxicity, Dermal	3	H311: Toxic in contact with skin
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2	H319: Causes serious eye irritation
Acute Toxicity, Inhalation	Not Classified	-
Sensitization, Skin	-	May cause an allergic skin reaction

GHS Pictograms:

Danger

Signal Word: Danger[1]

Safety and Handling Precautions

Due to its toxicity and reactivity, **Cyanomethylenetributylphosphorane** must be handled with care in a controlled laboratory environment.

Personal Protective Equipment (PPE)

- Eye Protection: Chemical safety goggles or a face shield are mandatory.
- Hand Protection: Wear chemically resistant gloves (e.g., nitrile rubber).
- Skin and Body Protection: A lab coat is required. For larger quantities or in case of potential splashing, chemical-resistant aprons and boots should be worn.
- Respiratory Protection: Work in a well-ventilated fume hood. If the concentration in the air is high, a NIOSH-approved respirator with an appropriate cartridge should be used.

Storage

- Store in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.[5]
- Keep the container tightly sealed to prevent contact with air and moisture.[5]
- Recommended storage temperature is 2-8°C.[4]

Spill and Disposal

- Spills: In case of a spill, evacuate the area. Wear appropriate PPE and contain the spill using an inert absorbent material. Collect the absorbed material in a sealed container for disposal.
- Disposal: Dispose of waste material in accordance with local, state, and federal regulations. Do not pour down the drain.

First Aid Measures

Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.
Skin Contact	Immediately wash the affected area with plenty of soap and water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Check for and remove any contact lenses. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.

Experimental Protocols

As **Cyanomethylenetriethylphosphorane** is air and moisture sensitive, all manipulations should be carried out under an inert atmosphere (e.g., nitrogen or argon) using Schlenk line techniques or in a glovebox.^{[6][7]}

General Handling of an Air-Sensitive Reagent

The following is a general procedure for handling an air-sensitive reagent like **Cyanomethylenetriethylphosphorane**.

- Glassware Preparation: All glassware must be thoroughly dried in an oven (e.g., 120°C for at least 4 hours) and cooled under a stream of inert gas.^[7]
- Inert Atmosphere: Assemble the reaction apparatus and purge with an inert gas. A bubbler system should be used to maintain a positive pressure of inert gas.^[8]

- Reagent Transfer:
 - Syringe Transfer (for small volumes): Use a clean, dry syringe and needle. Purge the syringe with inert gas before drawing up the reagent. The reagent bottle should be blanketed with inert gas during the transfer.[8]
 - Cannula Transfer (for larger volumes): Use a double-ended needle (cannula) to transfer the reagent from the storage bottle to the reaction vessel under a positive pressure of inert gas.[8]
- Reaction Quenching: Reactions should be quenched carefully, typically by slow addition to a suitable quenching agent (e.g., a protic solvent like isopropanol or water, depending on the reaction scale and reagents). The quenching process should be performed at a reduced temperature to control any exothermic reaction.
- Work-up: Standard aqueous work-up procedures can be followed after the reaction is complete and has been safely quenched.

Example Protocol: Mitsunobu Reaction

The following is a literature-derived protocol for a Mitsunobu reaction using **Cyanomethylenetributylphosphorane** (Tsunoda Reagent).

Reaction: Etherification of 3,4-dihydro-7-hydroxy-2(1H)-quinolinone with 4-(2-hydroxyethyl)morpholine.

Procedure:

- To a solution of 3,4-dihydro-7-hydroxy-2(1H)-quinolinone (500 mg, 3.06 mmol) and 4-(2-hydroxyethyl)morpholine (0.45 mL, 3.7 mmol, 1.2 eq.) in toluene (15 mL) was added Tsunoda reagent (1.0 mL, 3.8 mmol, 1.25 eq.) at room temperature under an inert atmosphere.
- The reaction mixture was stirred at 100 °C for 3 hours.
- The solvent was removed under reduced pressure.

- The residue was purified by column chromatography (dichloromethane:methanol = 1:0 - 10:1 on silica gel) to give the desired product as a white solid (790 mg, 93% yield).

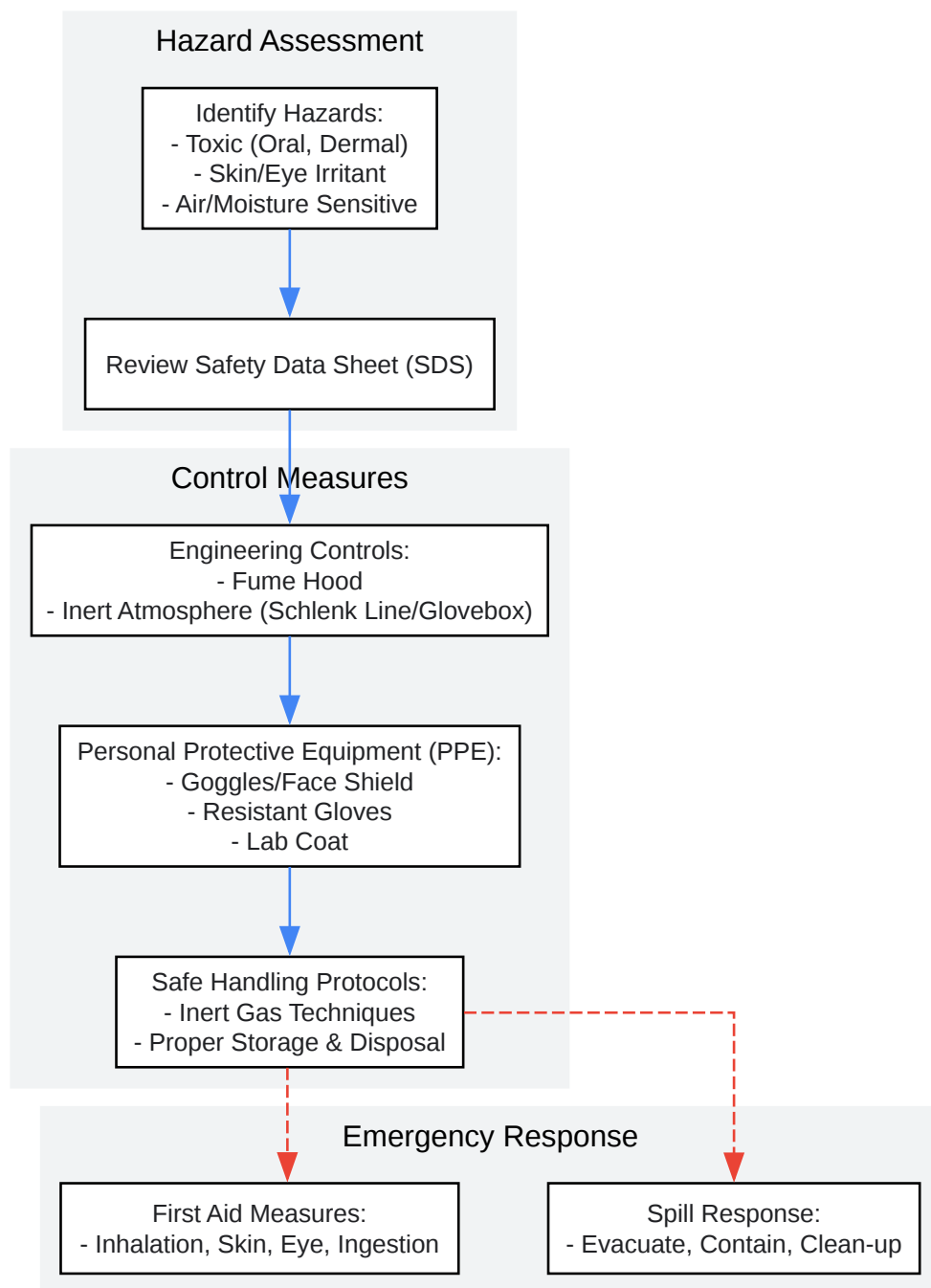
Toxicological Information

Detailed toxicological data for **Cyanomethylenetributylphosphorane**, such as LD50 (median lethal dose) and LC50 (median lethal concentration) values, are not available in the searched literature. The toxicological properties have not been thoroughly investigated.^[5] Therefore, it should be handled as a substance of unknown but potentially high toxicity.

Visualizations

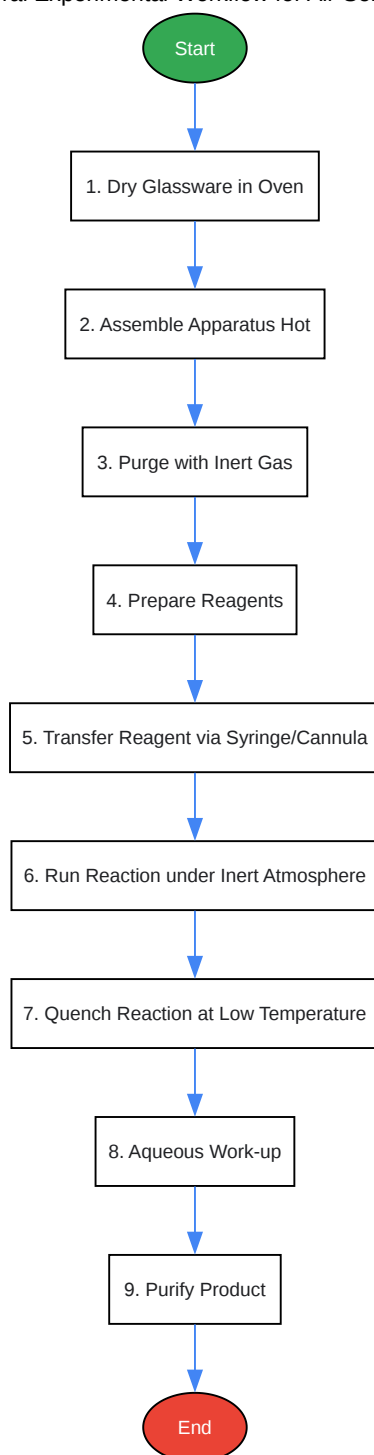
Signaling Pathways and Workflows

Figure 1: Hazard Identification and Mitigation Workflow

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Caption: Hazard Identification and Mitigation Workflow for Cyanomethylenetributylphosphorane.

Figure 2: General Experimental Workflow for Air-Sensitive Reagents



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Caption: General Experimental Workflow for Using Air-Sensitive Reagents.

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